

# Application Note: Quantification of Metoprolol in Human Plasma by LC-MS/MS

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## Compound of Interest

Compound Name: Metoprolol

Cat. No.: B7818964

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## Introduction

**Metoprolol** is a selective  $\beta_1$  receptor blocker widely used in the treatment of cardiovascular diseases, particularly hypertension.[1] Accurate and reliable quantification of **Metoprolol** in human plasma is crucial for pharmacokinetic studies, bioequivalence trials, and therapeutic drug monitoring. This application note presents a sensitive and robust Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) method for the determination of **Metoprolol** in human plasma. The method utilizes a simple sample preparation technique and offers high selectivity and sensitivity.

## Experimental Protocols

### 1. Materials and Reagents

- **Metoprolol** reference standard
- **Metoprolol**-d7 or Bisoprolol as internal standard (IS)[1][2]
- HPLC-grade methanol, acetonitrile, and methyl tertiary butyl ether[1][2]
- Formic acid, analytical grade
- Ammonium acetate
- Ultrapure water

- Human plasma with K2 EDTA as anticoagulant

## 2. Standard and Quality Control (QC) Sample Preparation

- Stock Solutions: Prepare primary stock solutions of **Metoprolol** and the internal standard (e.g., **Metoprolol-d7**) in methanol at a concentration of approximately 0.5 mg/mL. These solutions should be stored at -20°C for up to one month.
- Working Solutions: Prepare working solutions by serially diluting the stock solutions with a mixture of methanol and water to create calibration standards and quality control samples.
- Calibration Standards and QC Samples: Spike blank human plasma with the working solutions to achieve a desired concentration range for the calibration curve (e.g., 3.03–416.35 ng/mL) and for low, medium, and high QC samples.

## 3. Sample Preparation (Liquid-Liquid Extraction)

This protocol is based on a common and effective liquid-liquid extraction (LLE) procedure.

- Thaw frozen human plasma samples at room temperature.
- To 100 µL of plasma in a microcentrifuge tube, add the internal standard solution.
- Add an extraction solvent. A mixture of dichloromethane and diethylether or methyl tertiary butyl ether can be used.
- Vortex the mixture for approximately 2 minutes to ensure thorough mixing.
- Centrifuge the samples at high speed (e.g., 6000 rpm) for 5-10 minutes to separate the organic and aqueous layers.
- Carefully transfer the supernatant (organic layer) to a new tube.
- Evaporate the organic solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried residue in a specific volume (e.g., 100 µL) of the mobile phase.
- Inject an aliquot (e.g., 5-10 µL) of the reconstituted sample into the LC-MS/MS system.

#### 4. LC-MS/MS Instrumentation and Conditions

- Liquid Chromatography (LC) System: An HPLC system capable of delivering a stable flow rate is required.
- Mass Spectrometer (MS): A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source is used for detection.

Parameter	Condition
LC Column	C18 column (e.g., Unison US C18, 50 x 4.6mm, 3.5µm or Ultimate XB-C18, 150 x 2.1 mm, 5 µm)
Mobile Phase	A mixture of acetonitrile or methanol and water with 0.1-0.2% formic acid or 10mM ammonium acetate.
Flow Rate	0.2 - 0.8 mL/min
Injection Volume	5 - 10 µL
Ionization Mode	Electrospray Ionization (ESI) in Positive Mode
Scan Type	Multiple Reaction Monitoring (MRM)
MRM Transitions	Metoprolol: m/z 268.1 → 116.2/115.6/130.96; IS (Bisoprolol): m/z 326.76 → 116.2
Source Temperature	400 - 500 °C

## Data Presentation

Table 1: Summary of Method Validation Parameters

Parameter	Result
Linearity Range	3.03–416.35 ng/mL
Correlation Coefficient ( $r^2$ )	> 0.99
Lower Limit of Quantification (LLOQ)	3.03 ng/mL
Intra-day Precision (%CV)	< 15%
Inter-day Precision (%CV)	< 15%
Accuracy	95.20%–99.96%
Recovery	76.06%–95.25%
Matrix Effect	93.67%–104.19%

Table 2: Representative Pharmacokinetic Parameters of **Metoprolol** in Humans

Parameter	Value
Time to Peak Plasma Concentration (Tmax)	~2.5 hours (oral administration)
Peak Plasma Concentration (Cmax)	0.03 to 0.28 mg/L (100 mg oral dose)
Area Under the Curve (AUC)	Varies with dose and formulation
Half-life ( $t_{1/2}$ )	3 to 7 days

## Workflow Diagram

Caption: Experimental workflow for **Metoprolol** quantification.

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## References

- 1. [eijppr.com](http://eijppr.com) [[eijppr.com](http://eijppr.com)]
- 2. [japsonline.com](http://japsonline.com) [[japsonline.com](http://japsonline.com)]
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